

# Spectroscopic Analysis of 2,3,5-Trimethyloctane: A Technical Guide

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## Compound of Interest

Compound Name: 2,3,5-Trimethyloctane

Cat. No.: B14559771

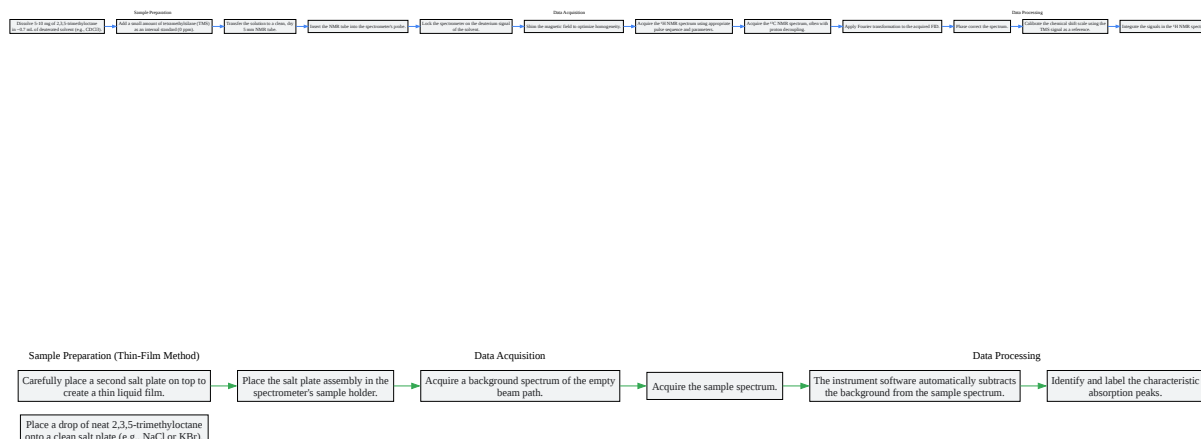
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for the branched alkane, **2,3,5-trimethyloctane**. The information presented herein is essential for the structural elucidation and characterization of this compound in various research and development applications. This document outlines predicted spectral data, detailed experimental protocols for acquiring such spectra, and a structural representation of the molecule.

## Chemical Structure and Numbering

To facilitate the interpretation of the spectroscopic data, the IUPAC numbering scheme for **2,3,5-trimethyloctane** is presented below. This numbering is crucial for the assignment of signals in the NMR spectra.



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- To cite this document: BenchChem. [Spectroscopic Analysis of 2,3,5-Trimethyloctane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14559771#spectroscopic-data-of-2-3-5-trimethyloctane-nmr-ir\]](https://www.benchchem.com/product/b14559771#spectroscopic-data-of-2-3-5-trimethyloctane-nmr-ir)

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